

# An In-depth Technical Guide to the Physicochemical Properties of Glutaryl Chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GLUTARYL CHLORIDE

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This technical guide provides a comprehensive overview of the key physicochemical properties of **glutaryl chloride**, specifically its molecular weight and density. This document is intended to serve as a valuable resource for professionals in research and development, offering precise data and detailed experimental methodologies for its determination.

## Core Physicochemical Data

**Glutaryl chloride**, also known as pentanedioyl dichloride, is a reactive acyl chloride widely used in organic synthesis. Accurate knowledge of its physical properties is essential for its proper handling, application, and the design of chemical processes.

The molecular weight and density of **glutaryl chloride** are summarized in the table below. These values are compiled from various reputable sources, providing a reliable reference for laboratory and industrial applications.

Property	Value	Units	Notes
Molecular Weight	169.00[1]	g/mol	
	169.01[2][3][4]	g/mol	
Density	1.310[5]	g/mL	
	1.324[1][6][7][8]	g/mL at 25 °C	

## Experimental Protocols for Property Determination

This section details the established experimental protocols for determining the molecular weight and density of volatile liquids like **glutaryl chloride**.

The molecular weight of a volatile liquid can be determined using methods that rely on the ideal gas law. The Dumas method is a classic and effective approach.

Protocol: The Dumas Method[9]

- **Apparatus Preparation:** A clean, dry flask of a known volume is sealed with a stopper containing a small capillary opening. The flask, stopper, and a weighing dish are weighed together to determine their initial mass.
- **Sample Introduction:** A small volume (approximately 5 mL) of the volatile liquid (**glutaryl chloride**) is introduced into the flask.
- **Vaporization:** The flask is submerged in a boiling water bath, ensuring the water level is above the flask's body. The liquid inside the flask will vaporize and expel the air from the flask. The excess vapor will escape through the capillary opening.[10]
- **Equilibration:** The flask is kept in the boiling water bath for a minute after all the liquid has visibly vaporized to ensure the vapor has reached thermal equilibrium with the bath. The temperature of the boiling water is recorded, which is taken as the temperature of the gas inside the flask.
- **Condensation and Mass Measurement:** The flask is removed from the water bath, and the vapor inside is allowed to cool and condense back into a liquid. The outside of the flask is thoroughly dried. The flask, stopper, and the condensed liquid are then weighed to determine the final mass.
- **Volume Determination:** The volume of the flask is determined by filling it completely with water and then measuring the mass of the water. Using the known density of water at that temperature, the volume of the flask can be calculated.
- **Calculation:** The mass of the vapor is the difference between the final and initial masses. The number of moles of the vapor can be calculated using the ideal gas law ( $PV=nRT$ ), where P

is the atmospheric pressure,  $V$  is the volume of the flask,  $R$  is the ideal gas constant, and  $T$  is the temperature in Kelvin. The molecular weight is then calculated by dividing the mass of the vapor by the number of moles.

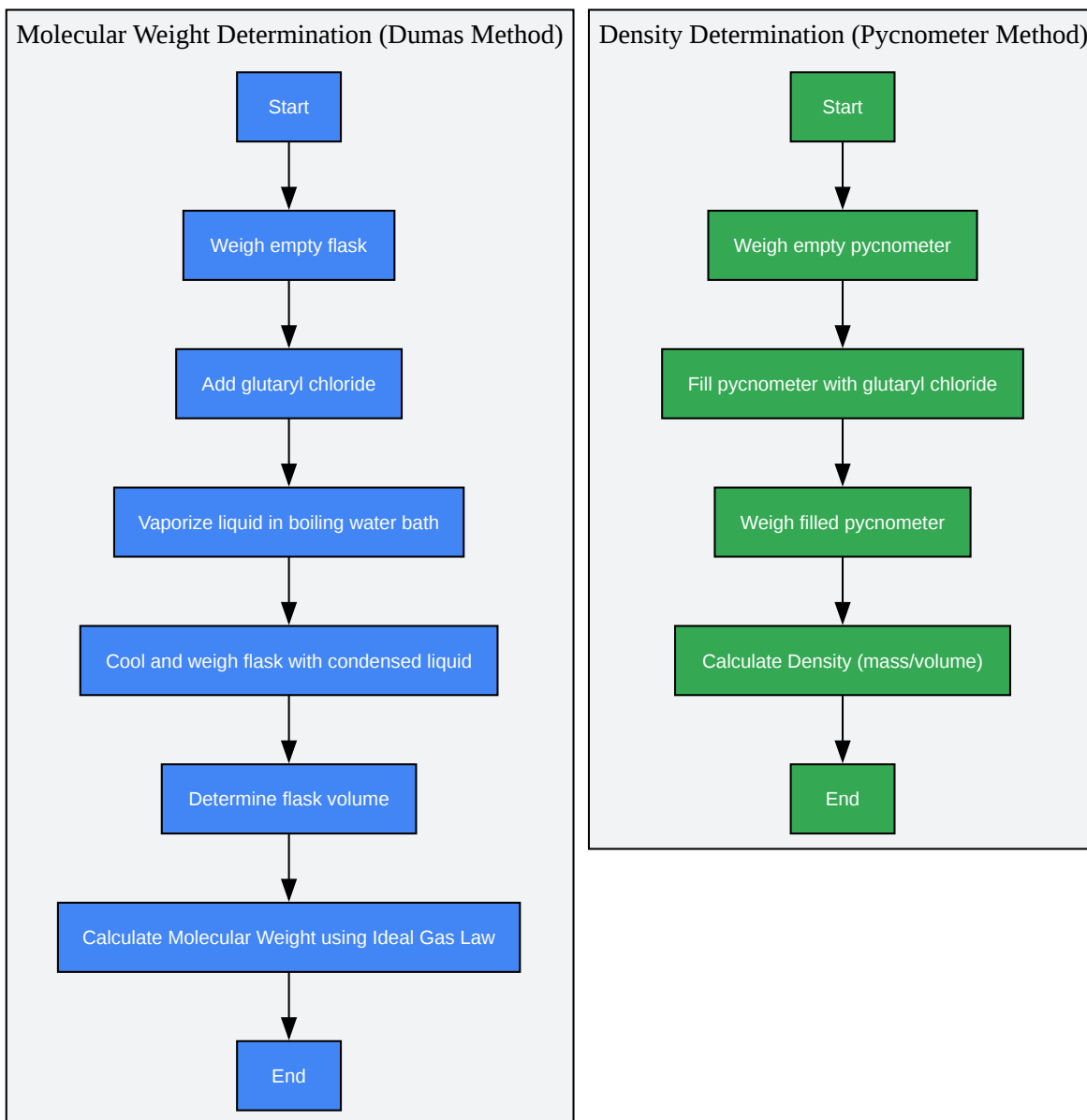
The density of a liquid can be determined through various gravimetric and displacement methods. The pycnometer method is a highly accurate technique.

Protocol: The Pycnometer Method[11]

- **Apparatus Preparation:** A pycnometer, which is a glass flask with a precisely known volume, is thoroughly cleaned and dried.
- **Mass of Empty Pycnometer:** The mass of the empty, dry pycnometer is accurately measured using an analytical balance.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with **glutaryl chloride**, ensuring no air bubbles are trapped. The excess liquid is carefully removed, and the outside of the pycnometer is cleaned and dried. The mass of the filled pycnometer is then measured.
- **Calculation:** The mass of the **glutaryl chloride** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.[11]

## Workflow Visualization

The logical flow of the experimental procedures for determining the molecular weight and density of **glutaryl chloride** is illustrated in the following diagram.



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Caption: Experimental workflow for determining molecular weight and density.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Glutaryl Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346644#glutaryl-chloride-molecular-weight-and-density]

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